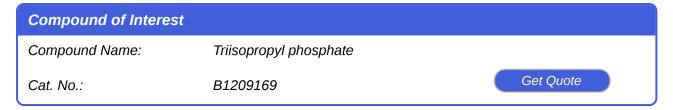


Triisopropyl Phosphate: A Comprehensive Technical Guide to Safety, Handling, and MSDS Information

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety, handling, and Material Safety Data Sheet (MSDS) information for **Triisopropyl phosphate** (TiiP). The following sections detail the hazards, protective measures, emergency procedures, and physical and chemical properties of this compound, ensuring its safe use in a laboratory and research environment.

Hazard Identification and Classification

Triisopropyl phosphate is classified as a hazardous substance with multiple risk factors. It is a flammable liquid and vapor that can cause significant health effects upon exposure.[1][2][3] It is crucial to understand these hazards to implement appropriate safety protocols.

GHS Hazard Statements:

- H226: Flammable liquid and vapour.[1][2]
- H301: Toxic if swallowed.[4]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2][3]



- H335: May cause respiratory irritation.[1][2]
- H400: Very toxic to aquatic life.[1][2][4]

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources.
 No smoking.[1][4]
- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[2]
- P273: Avoid release to the environment.[2][4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- P301 + P310 + P330: IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth.[4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Triisopropyl phosphate** is presented in the table below.



Property	Value	Source
CAS Number	513-02-0	[1][2]
Molecular Formula	C9H21O4P	[2]
Molecular Weight	224.23 g/mol	[2]
Appearance	Colorless liquid	[2]
Density	0.97 g/cm3 at 25 °C	[2][4]
Boiling Point	224 °C	[4]
Flash Point	67 °C (152.6 °F)	[5]
Water Solubility	No data available, likely low	[2][3]
log Pow (n-octanol/water)	1.923	[2][4]

Toxicology and Health Effects

Triisopropyl phosphate poses several health risks. The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.

Exposure Route	Health Effects	Citations
Inhalation	May cause respiratory irritation.	[1][2][6]
Skin Contact	Causes skin irritation.	[1][2][3]
Eye Contact	Causes serious eye irritation, which may include redness and tearing.	[1][2][3][7]
Ingestion	Toxic if swallowed. May cause gastrointestinal irritation, nausea, and vomiting.	[4][5][7]

To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[2][6][8] No ingredient of this product at levels greater than or



equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[2] [6]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **Triisopropyl phosphate**.

Handling Procedures

- Work in a well-ventilated area, preferably under a chemical fume hood.[3]
- Avoid contact with skin and eyes by wearing appropriate personal protective equipment.
- Avoid inhalation of vapor or mist.[2]
- Keep away from sources of ignition, including heat, sparks, and open flames.[1][2]
- Take precautionary measures against static discharge.[2]
- Wash hands thoroughly before breaks and at the end of the workday.
- Do not eat, drink, or smoke when using this product.[3]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[2]
- Keep containers tightly closed.[1][2]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[2]
- Store away from incompatible materials such as strong oxidizing agents.[3][7]

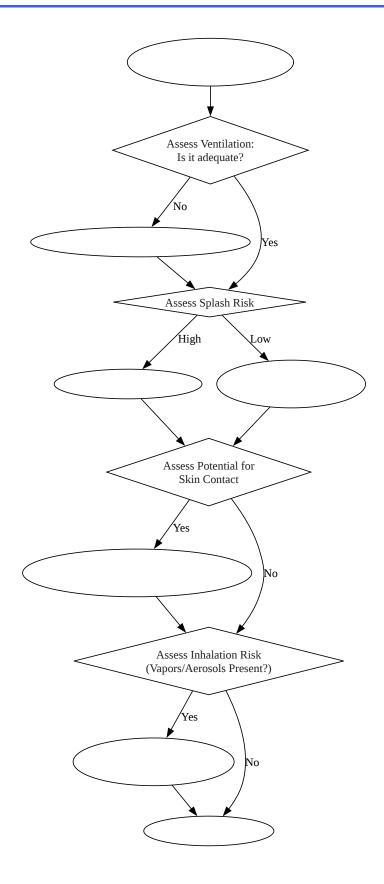
Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are critical for preventing exposure.



Control Measure	Specifications	Citations
Engineering Controls	Ensure good ventilation/exhaustion at the workplace. An eyewash station and safety shower should be proximal to the work-station location.	[1][5]
Eye/Face Protection	Use safety glasses with side- shields or splash goggles conforming to EN166 or NIOSH standards.	[2][6]
Skin Protection	Handle with chemical-resistant gloves (inspect prior to use). Use proper glove removal technique. Wear impervious clothing, which may include flame-retardant and antistatic protective clothing.	[2][6]
Respiratory Protection	If risk assessment indicates the need for air-purifying respirators, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges. For sole protection, use a full-face supplied air respirator.	[2]





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Caption: Personal Protective Equipment (PPE) Selection Workflow.



Emergency Procedures

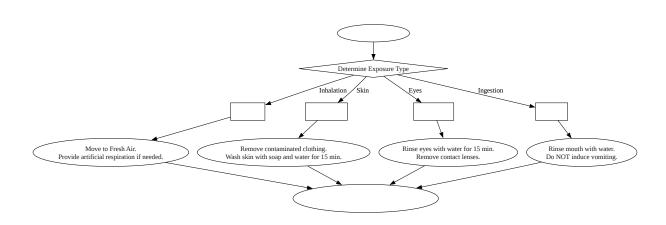
In the event of an emergency, follow these first aid and spill response protocols.

First Aid Measures

Always seek medical advice after administering first aid. Show the safety data sheet to the attending physician.[2][6]

Exposure	First Aid Protocol	Citations
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[2][6]
Skin Contact	Immediately remove all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Consult a physician.	[2][5][6]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Consult a physician.	[2][5][6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician immediately.	[2][5][6]





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Caption: First Aid Emergency Response Workflow.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use CO2, sand, or dry chemical powder. Alcohol-resistant foam is also an option.[1][6]
- Unsuitable Extinguishing Media: Do not use a water jet.[1][2] Water may be ineffective.[1]
- Specific Hazards: Hazardous decomposition products formed under fire conditions include carbon oxides and oxides of phosphorus.[2][3] Vapors can accumulate in low areas and may form explosive mixtures with air.[2][4]

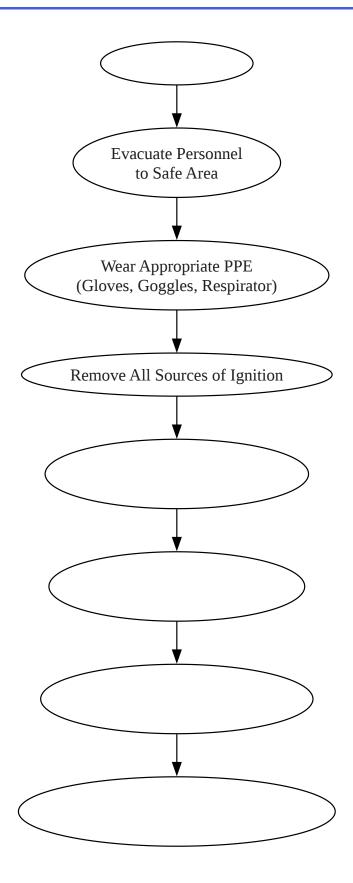


 Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear for firefighting if necessary.[2][3] Use a water spray to cool unopened containers.[2]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas.[2] Wear personal protective equipment.[1][2] Ensure adequate ventilation.[2] Remove all sources of ignition.[2]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[2] Do not let the product enter drains, sewers, or watercourses.[1][2] Inform respective authorities in case of seepage into water course or sewage system.[1]
- Containment and Cleaning: Absorb the spillage with a non-combustible, inert material such as sand, earth, diatomaceous earth, or vermiculite.[1][2] Collect and place the material in a suitable container for disposal.[2]





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Caption: Logical Flow for Accidental Spill Response.



Disposal Considerations

- Dispose of surplus and non-recyclable solutions by offering them to a licensed disposal company.[2]
- Waste material must be disposed of in accordance with national and local regulations.[2][4]
- Do not mix with other waste.[2]
- Handle uncleaned containers as you would the product itself.[2] Dispose of contaminated packaging as unused product.[6]

Conclusion

Triisopropyl phosphate is a valuable chemical for research and development; however, it presents significant hazards that require stringent safety protocols. Professionals handling this substance must be fully aware of its flammability, toxicity, and irritant properties. Adherence to the guidelines outlined in this document for handling, storage, personal protective equipment, and emergency procedures is imperative for maintaining a safe laboratory environment. Always consult the most up-to-date Safety Data Sheet from your supplier before use.

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